Advanced Protocol: Selective Reductive Amination for N-Allyl-1-Aminoindan Synthesis

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Compound of Interest

Compound Name:	*N-(prop-2-en-1-yl)-2,3-dihydro-1H-inden-1-amine*
CAS No.:	*91639-43-9*
Cat. No.:	*B3332701*

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Executive Summary

Objective: To provide a robust, scalable, and chemoselective protocol for the synthesis of N-allyl-1-aminoindan via reductive amination.

Target Audience: Medicinal Chemists, Process Development Scientists.

The Challenge: The synthesis of N-allyl-1-aminoindan presents a specific chemoselectivity challenge: reducing the intermediate imine (C=N) bond without reducing the allyl (C=C) double bond or the ketone (C=O) precursor before imine formation. Traditional catalytic hydrogenation (

/Pd) is unsuitable due to the high risk of hydrogenating the allyl group to a propyl group.

The Solution: This guide details two hydride-based protocols that ensure exclusive reduction of the C=N bond while preserving the allyl moiety.

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- Method A (Titanium-Mediated): Recommended for sterically hindered or sluggish ketones (like 1-indanone). Uses

  to drive imine formation followed by

  reduction.[1][2]

- Method B (STAB-Mediated): Uses Sodium Triacetoxyborohydride (

  ), a mild, selective reagent ideal for preserving sensitive functional groups.

Critical Analysis of Reagents

Reagent System	Selectivity (C=N vs C=C)	Reactivity toward Ketones	Risk Profile	Recommendation
/ Pd-C	Poor (Reduces Allyl)	High	High (Fire/Pressure)	Avoid
/ pH 6	Good	Moderate	High (Cyanide toxicity)	Legacy method
(STAB)	Excellent	Low-Moderate	Low (Mild, non-toxic)	Standard Choice
+	Excellent	High (Lewis Acid activation)	Moderate (Ti waste)	Preferred for 1-Indanone

Why Titanium(IV) Isopropoxide?

1-Indanone is a cyclic ketone with moderate steric hindrance. The equilibrium constant for imine formation with allylamine (a primary amine) may not be favorable enough to allow for rapid reduction, leading to residual ketone.

- Mechanism:

  acts as a Lewis acid to activate the carbonyl carbon and as a water scavenger, shifting the equilibrium toward the imine (Bhattacharyya, 1995).

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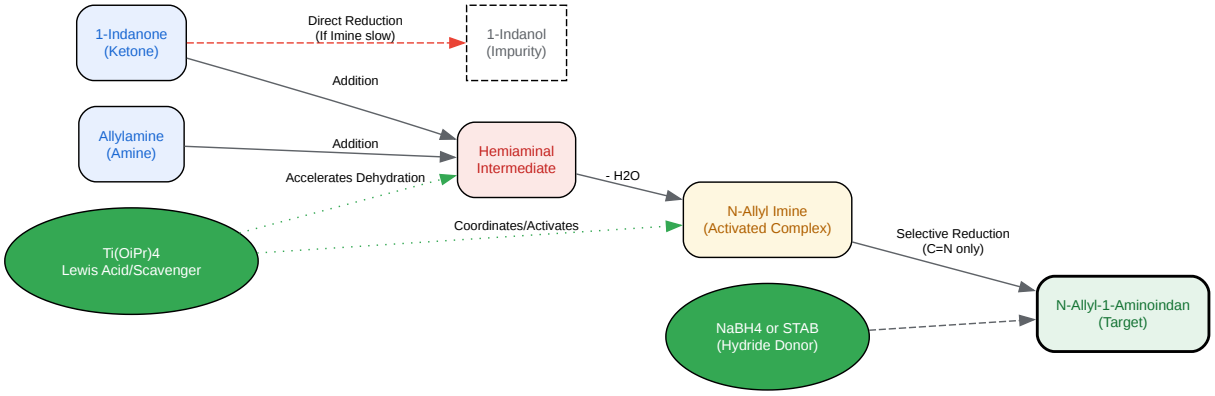
- Result: This ensures virtually complete conversion of the ketone to the imine before the reducing agent is introduced, preventing the formation of the 1-indanol byproduct.

Mechanistic Pathway & Visualization

The following diagram illustrates the reaction pathway, highlighting the critical "Imine Lock" step provided by the Titanium reagent.



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Caption: Mechanistic pathway highlighting the role of Titanium in forcing imine formation to prevent direct ketone reduction.

Experimental Protocols

Method A: Titanium-Mediated Reductive Amination (Recommended)

Best for: Maximizing yield and avoiding 1-indanol impurity.

Reagents:

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- 1-Indanone (1.0 equiv)
- Allylamine (1.2 - 1.5 equiv)
- Titanium(IV) isopropoxide (

) (1.25 equiv)
- Sodium Borohydride (

) (1.0 equiv)
- Solvent: Absolute Ethanol (EtOH) or THF (Anhydrous)

Protocol:

- Imine Formation:
  - Charge a dry flask with 1-Indanone (e.g., 10 mmol) and anhydrous THF (20 mL) under nitrogen.
  - Add Allylamine (12-15 mmol) via syringe.
  - Add

    (12.5 mmol) dropwise at room temperature. Note: The solution may warm slightly.
  - Stir at room temperature for 6–12 hours.
  - Checkpoint: Monitor by TLC or HPLC. The ketone spot should disappear, replaced by the less polar imine spot.
- Reduction:
  - Cool the reaction mixture to 0°C (ice bath).
  - Add

    (10 mmol) carefully in portions. Caution: Hydrogen gas evolution.

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- Allow the mixture to warm to room temperature and stir for 2 hours.

- Quenching & Workup:
  - Quench the reaction by adding 2M aqueous ammonia (10 mL) or water. Note: A white precipitate of

    will form.
  - Filter the mixture through a Celite pad to remove titanium salts. Wash the pad with ethyl acetate.
  - Extract the filtrate with Ethyl Acetate (3x).
  - Wash combined organics with brine, dry over

    , and concentrate in vacuo.

- Purification:
  - Purify via flash column chromatography (

    , Hexane/EtOAc or DCM/MeOH).

Method B: Sodium Triacetoxyborohydride (STAB) Method

Best for: Mild conditions, functional group tolerance, and simplicity.

Reagents:

- 1-Indanone (1.0 equiv)
- Allylamine (1.1 - 1.2 equiv)
- Sodium Triacetoxyborohydride (

) (1.5 equiv)

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- Acetic Acid (AcOH) (1.0 - 2.0 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or THF

Protocol:

- Mixing:
  - Dissolve 1-Indanone (10 mmol) in DCE (30 mL).
  - Add Allylamine (11 mmol) and Acetic Acid (10-20 mmol).
  - Stir for 30 minutes to allow pre-equilibrium.
- Reduction:
  - Add

    (15 mmol) in one portion.
  - Stir at room temperature for 12–24 hours. Note: Reaction with ketones is slower than aldehydes.
- Workup:
  - Quench with saturated aqueous

    until pH is basic (~8-9).
  - Extract with DCM or EtOAc.
  - Dry and concentrate.

Process Control & Troubleshooting

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Issue	Probable Cause	Corrective Action
Low Conversion	Steric hindrance of 1-indanone	Switch to Method A ( ). Increase reaction time for imine formation.
1-Indanol Impurity	Ketone reduced before imine formed	Ensure complete imine formation before adding .[3] Use Method A.
Allyl Reduction	Wrong reducing agent	Ensure no Palladium/Pt contamination. Do not use gas.
Polymerization	Allylamine instability	Use fresh, distilled allylamine. Store amine in dark/cold.

Safety Considerations

- Allylamine: Highly toxic, lachrymator, and flammable. Handle strictly in a fume hood. Avoid skin contact.
- Titanium(IV) Isopropoxide: Moisture sensitive.[3] Hydrolyzes to release isopropanol.
- Borohydrides: Release flammable hydrogen gas upon quenching. Quench slowly in an ice bath.

References

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- Selectivity Reviews: Baxter, E. W., & Reitz, A. B. (2002). Reductive Aminations of Carbonyl Compounds with Borohydride and Borane Reagents.[1][3][5][6][8] Organic Reactions, 59, 1-714. Link

- Indanone Synthesis Context:Note: While specific patents exist for Rasagiline (propargyl analog)

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